

A Comprehensive Technical Guide to the Solubility Profile of N-Phenylisonicotinamide

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Compound of Interest

Compound Name: **N-Phenylisonicotinamide**

Cat. No.: **B188823**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the solubility characteristics of **N-Phenylisonicotinamide**, a compound of interest in pharmaceutical research for its potential as an antitubercular agent.^[1] Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on providing a robust experimental framework for determining its solubility in common laboratory solvents. The methodologies outlined below are based on established and reliable techniques for solubility assessment.

Solubility Profile of N-Phenylisonicotinamide

N-Phenylisonicotinamide is described as a white to off-white solid that is sparingly soluble in water and exhibits good solubility in organic solvents.^[1] To facilitate precise and comparable data, the following table is provided as a template for researchers to populate with experimentally determined solubility values.

Table 1: Experimentally Determined Solubility of **N-Phenylisonicotinamide**

| Solvent | Solvent Type | Temperature (°C) | Solubility (mg/mL) | Solubility (mol/L) | Method of Determination |
|---------------------------|---------------|----------------------------|--------------------|--------------------|-------------------------|
| Water | Polar Protic | Equilibrium Shake-Flask | | | |
| Ethanol | Polar Protic | Equilibrium Shake-Flask | | | |
| Methanol | Polar Protic | Equilibrium Shake-Flask | | | |
| 1-Propanol | Polar Protic | Equilibrium Shake-Flask | | | |
| 2-Propanol | Polar Protic | Equilibrium Shake-Flask | | | |
| Acetone | Polar Aprotic | Equilibrium Shake-Flask | | | |
| Acetonitrile | Polar Aprotic | Equilibrium Shake-Flask | | | |
| Dimethyl Sulfoxide (DMSO) | Polar Aprotic | Equilibrium Shake-Flask | | | |
| Dichloromethane (DCM) | Non-polar | Equilibrium Shake-Flask | | | |
| Diethyl Ether | Non-polar | Equilibrium Shake-Flask | | | |

Experimental Protocol: Equilibrium Solubility Determination via the Shake-Flask Method

The saturation shake-flask method is a widely recognized and reliable technique for determining the thermodynamic (equilibrium) solubility of a compound.^[2] The following protocol is a detailed methodology for assessing the solubility of **N-Phenylisonicotinamide**.

2.1. Materials and Equipment

- **N-Phenylisonicotinamide** (solid form)
- Selected solvents (analytical grade)
- Stoppered flasks or vials
- Orbital shaker or magnetic stirrer
- Temperature-controlled incubator or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer for quantification

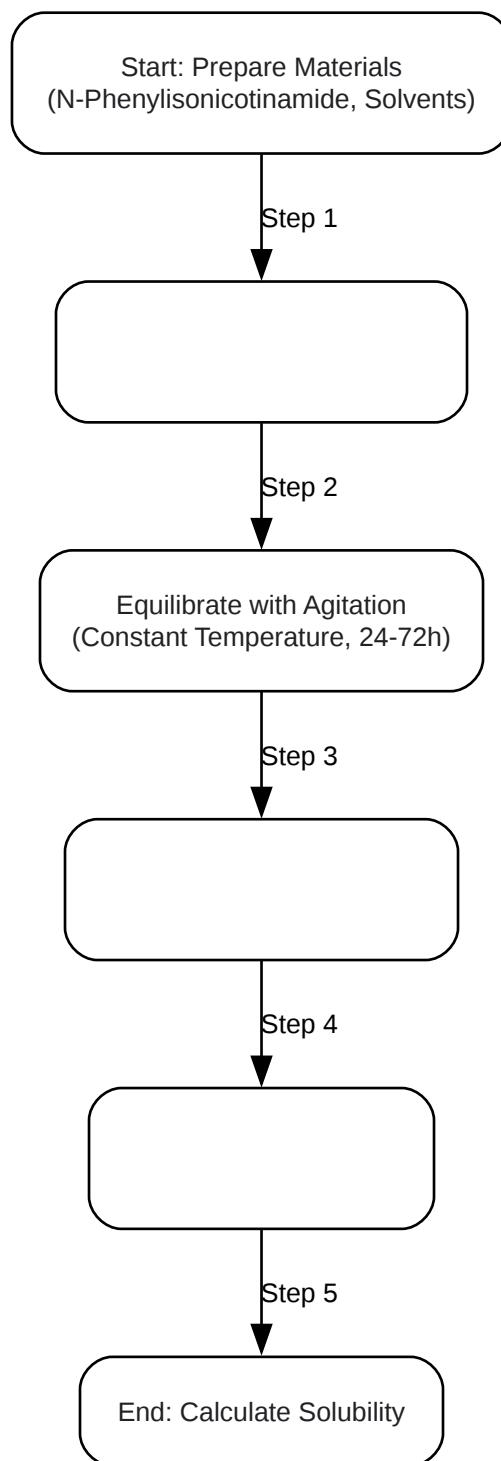
2.2. Procedure

- Preparation: Add an excess amount of solid **N-Phenylisonicotinamide** to a series of stoppered flasks, each containing a known volume of a specific solvent.[2][3] It is crucial to add enough compound to ensure a saturated solution with undissolved solid remaining at equilibrium.[3]
- Equilibration: Place the flasks in a temperature-controlled orbital shaker or water bath set to a constant temperature (e.g., 25 °C or 37 °C).[4] Agitate the samples for a predetermined period (typically 24-72 hours) to allow the system to reach equilibrium.[3][4] The time required to reach equilibrium can vary and should ideally be determined by taking measurements at different time points until the concentration of the dissolved compound remains constant.[2]
- Phase Separation: After equilibration, allow the suspensions to settle. Carefully separate the saturated solution from the excess solid by filtration.[3][4] Centrifugation followed by withdrawal of the supernatant can also be employed.[3]

- Quantification: Analyze the concentration of **N-Phenylisonicotinamide** in the clear, filtered supernatant using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.[3][4]
- Data Analysis: Calculate the solubility in mg/mL or mol/L based on the quantified concentration in the saturated solution.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the equilibrium shake-flask solubility determination protocol.

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Caption: Experimental workflow for determining the equilibrium solubility of **N-Phenylisonicotinamide**.

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References

- 1. Page loading... [guidechem.com]
- 2. dissolutiontech.com [dissolutiontech.com]
- 3. researchgate.net [researchgate.net]
- 4. Equilibrium Solubility Assays Protocol | AxisPharm [axispharm.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Solubility Profile of N-Phenylisonicotinamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b188823#solubility-profile-of-n-phenylisonicotinamide-in-common-lab-solvents]

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